

2-Anthraquinonecarboxylic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Anthraquinonecarboxylic acid

Cat. No.: B089820

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An In-depth Technical Guide to 2-Anthraquinonecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Anthraquinonecarboxylic acid** (AQCA), a polycyclic aromatic organic compound with significant potential in various scientific and medicinal applications. This document consolidates key information on its chemical and physical properties, synthesis, and biological activities, presenting data in a structured and accessible format for laboratory and research use.

Chemical and Physical Properties

2-Anthraquinonecarboxylic acid, identified by the CAS Number 117-78-2, is a derivative of anthraquinone with a carboxylic acid group at the 2-position.^[1] It typically appears as a solid, with colors ranging from yellow to orange or white to amber.^{[1][2]} This compound is stable under normal conditions but is incompatible with strong oxidizing agents.^{[2][3][4]}

Table 1: Physicochemical Properties of 2-Anthraquinonecarboxylic Acid

Property	Value	Reference
CAS Number	117-78-2	[1][5][6][7][8]
Molecular Formula	C ₁₅ H ₈ O ₄	[1][3][5][7][8]
Molecular Weight	252.22 g/mol	[2][3][5][8]
Melting Point	287-289 °C	[2][3][9]
Boiling Point	355.4°C (rough estimate)	[2][3]
Density	1.469 g/cm ³	[2][3][8]
Appearance	Solid; yellow to orange; white to amber powder to crystal	[1][2][6]
Solubility	Low solubility in water; soluble in hot acetic acid, ethanol, and acetone	[1][2][3][6]
pKa	3.42 (at 20°C)	[2][3][10]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-Anthraquinonecarboxylic acid**.

Table 2: Spectral Information for **2-Anthraquinonecarboxylic Acid**

Spectral Data Type	Key Information	Reference
¹ H NMR	Spectrum available	[11]
¹³ C NMR	Spectrum available for related compounds	[12]
FTIR	Spectra available (KBr-Pellet and ATR-Neat techniques)	[5]
Raman Spectroscopy	Spectrum available	[5]
Mass Spectrometry	Data available for related compounds	[13]

Synthesis and Experimental Protocols

Several methods for the synthesis of **2-Anthraquinonecarboxylic acid** have been reported.

Synthesis from 4'-methylbenzophenone-2-carboxylic acid

One established method involves the oxidation of 4'-methylbenzophenone-2-carboxylic acid with potassium permanganate, followed by ring closure using 5% oleum.[\[2\]](#)[\[14\]](#)

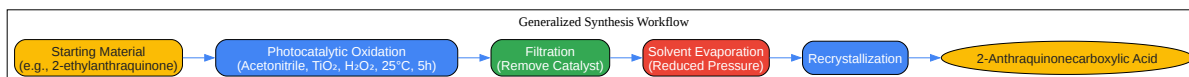
Synthesis from 2-ethylanthraquinone

An alternative synthesis route starts with 2-ethylanthraquinone.[\[14\]](#)

Experimental Protocol:

- Dissolve 5 g of 2-ethylanthraquinone in 25 g of acetonitrile.
- Add 0.25 g of titanium dioxide (photocatalyst, average particle size: 20 nm) and 0.5 g of hydrogen peroxide.
- Stir the mixture for 5 hours at 25°C to facilitate photocatalytic oxidation.[\[14\]](#)
- After the reaction, filter off the catalyst.

- Evaporate the solvent from the filtrate under reduced pressure.
- Recrystallize the resulting solid to obtain **2-Anthraquinonecarboxylic acid**. This method reports a yield of 95.3%.[\[14\]](#)



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Generalized Synthesis Workflow for **2-Anthraquinonecarboxylic Acid**.

Biological Activity and Signaling Pathways

2-Anthraquinonecarboxylic acid has demonstrated a range of biological activities, making it a compound of interest for drug development.

Anti-inflammatory and Antinociceptive Activities

AQCA has been identified as a potent anti-inflammatory and antinociceptive agent in vivo.[\[15\]](#) Studies have shown its effectiveness in ameliorating inflammatory and pain symptoms in various animal models without significant toxic side effects.[\[15\]](#) The anti-inflammatory action is attributed to its ability to suppress the expression of inflammatory genes like cyclooxygenase-2 (COX-2).[\[15\]](#)

Antiviral Activity

Recent research has highlighted the potential of AQCA as an antiviral agent, particularly against various strains of influenza viruses, including those resistant to oseltamivir.[\[16\]](#)

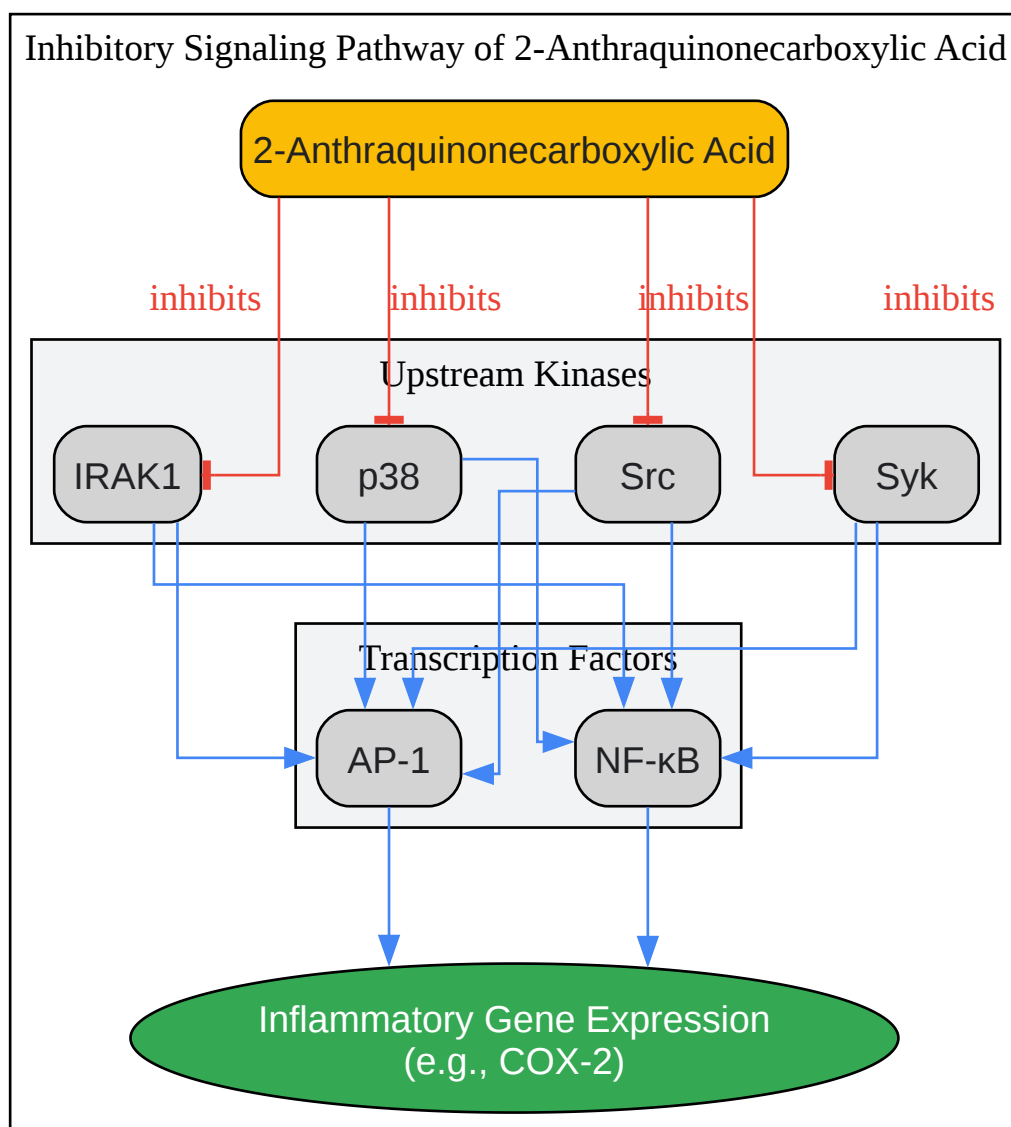
Other Activities

AQCA and its analogs have been identified as dipeptidyl peptidase IV (DPP-IV) inhibitors, suggesting potential applications in the development of antidiabetic drugs.[\[16\]](#) The broader

class of anthraquinones is known for diverse biological properties including antimicrobial, antiparasitic, and anticancer effects.[17]

Mechanism of Action: Signaling Pathways

The anti-inflammatory effects of AQCA are mediated through the inhibition of key signaling pathways. It has been shown to inhibit the activation of nuclear factor-kappa B (NF- κ B) and activator protein-1 (AP-1).[15] This inhibition is achieved by suppressing upstream signaling molecules, including Interleukin-1 receptor-associated kinase 4 (IRAK1), p38 mitogen-activated protein kinase (p38), Src tyrosine kinase (Src), and spleen tyrosine kinase (Syk).[15]



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Inhibitory effect of AQCA on inflammatory signaling pathways.

Safety and Handling

2-Anthraquinonecarboxylic acid is classified as an irritant, causing skin, eye, and potential respiratory irritation.[2][18] It is suspected of causing genetic defects and cancer.[5]

Precautionary Measures:

- Handling: Avoid contact with skin, eyes, and clothing. Prevent dust formation.[18][19]
- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection.[2][18][19]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[19] Store at room temperature, sealed in a dry environment.[2][3][10]

First Aid:

- Skin Contact: Wash off immediately with plenty of soap and water.[2][19]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[19]
- Inhalation: Move to fresh air.[19]
- Ingestion: Clean mouth with water and drink plenty of water afterward.[19]

In all cases of exposure, seek medical attention if symptoms persist.[19]

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- To cite this document: BenchChem. [2-Anthraquinonecarboxylic acid CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089820#2-anthraquinonecarboxylic-acid-cas-number-and-properties>]

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